Comprehensive Spectroscopic Characterization: (4-Hydroxy-1-piperidyl)(3-piperidyl)methanone

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Compound of Interest

Compound Name:	*(4-Hydroxy-1-piperidyl)(3-piperidyl)methanone*
CAS No.:	*496057-57-9*
Cat. No.:	*B3024207*

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Executive Summary & Compound Identity

This guide details the structural validation of **(4-Hydroxy-1-piperidyl)(3-piperidyl)methanone**, a tertiary amide formed by the condensation of nipecotic acid (piperidine-3-carboxylic acid) and 4-hydroxypiperidine.

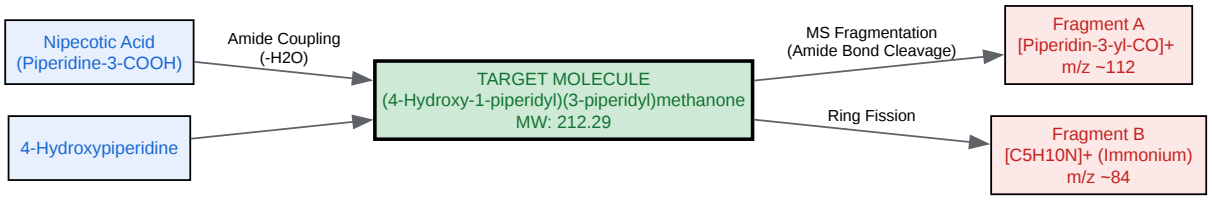
- IUPAC Name: (4-Hydroxypiperidin-1-yl)(piperidin-3-yl)methanone[1][2]
- CAS Number: 496057-57-9[2]
- Molecular Formula: $C_{11}H_{20}N_2O_2$
- Molecular Weight: 212.29 g/mol
- Key Structural Features:
  - Secondary Amine: Unsubstituted piperidine ring (Site of further derivatization).

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- Tertiary Amide: Linker with restricted rotation (source of NMR rotamers).
- Secondary Alcohol: Polar handle on the 4-position of the amide ring.

Synthesis & Fragmentation Logic (Visualized)

Understanding the synthesis provides context for potential impurities (e.g., unreacted nipecotic acid), while the fragmentation logic validates Mass Spectrometry data.



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Figure 1: Synthetic assembly and primary Mass Spectrometry fragmentation pathways.

Mass Spectrometry (LC-MS) Data

Methodology: Electrospray Ionization (ESI) in Positive Mode.

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Parameter	Observed Value (m/z)	Interpretation
Molecular Ion $[M+H]^+$	213.2	Protonated molecular ion (Base Peak).
Sodium Adduct $[M+Na]^+$	235.2	Common adduct in non-desalted samples.
Fragment $[M+H - H_2O]^+$	195.2	Loss of water from 4-OH group (elimination).
Fragment $[Piperidine-CO]^+$	~112.1	Acylium ion from nipecotic acid moiety.
Fragment $[C_5H_{10}NO]^+$	~100.1	4-Hydroxypiperidine fragment. [3]

Expert Insight: High collision energy (CE) often cleaves the amide bond. The presence of m/z 195.2 is diagnostic for the free hydroxyl group; if this is absent, check for O-acylation impurities.

Infrared Spectroscopy (FT-IR)

Methodology: ATR (Attenuated Total Reflectance) on neat solid.

Frequency (cm^{-1})	Assignment	Notes
3200–3450 (broad)	O-H Stretch	H-bonded. Overlaps with secondary amine N-H.
~3300 (shoulder)	N-H Stretch	Secondary amine of the nipecotic ring.
2850–2950	C-H Stretch	Aliphatic CH_2/CH stretches (Piperidine rings).
1615–1635	C=O Stretch (Amide I)	Tertiary amide. Lower frequency due to H-bonding.
1430–1450	CH_2 Scissoring	Ring methylene deformations.
1050–1100	C-O Stretch	Secondary alcohol (C-OH).

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NMR Spectroscopy (The Critical Analysis)

Solvent Choice: DMSO-d_6 is recommended over $CDCl_3$ to clearly visualize the hydroxyl proton and prevent overlap of the amine proton.

^{1}H NMR Characterization (400 MHz, DMSO-d_6)

Note on Rotamers: As a tertiary amide, this molecule exhibits restricted rotation around the N-C=O bond. At room temperature, this often results in peak broadening or signal doubling (approx. 60:40 ratio) for protons near the amide bond.

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Shift (δ ppm)	Multiplicity	Integration	Assignment	Structural Logic
4.65	d (J=4.5 Hz)	1H	OH	Hydroxyl proton (visible in DMSO).
3.95 / 3.70	m (rotamers)	1H	H-4'	Methine at the chiral center of the 4-OH ring.
3.80 – 4.20	m (broad)	2H	H-2'/H-6' (eq)	Equatorial protons alpha to Amide N (deshielded).
2.90 – 3.20	m	2H	H-2'/H-6' (ax)	Axial protons alpha to Amide N.
2.80 – 2.95	m	1H	H-3	Methine alpha to Carbonyl (Nipecotic ring).
2.60 – 2.80	m	2H	H-2/H-6	Protons alpha to Amine N (Nipecotic ring).
2.30 – 2.50	m	2H	H-2/H-6	Remaining alpha-N protons (Nipecotic ring).
2.00	br s	1H	NH	Secondary amine proton (exchangeable).
1.30 – 1.80	m (complex)	8H	Ring CH_2	Remaining methylene protons (H-4, H-5 of both rings).

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^{13}C NMR Characterization (100 MHz, DMSO-d_6)

Shift (δ ppm)	Assignment	Notes
172.5 / 172.8	C=O	Amide carbonyl (split due to rotamers).
65.8	C-OH	C-4 of the hydroxypiperidine ring.
49.5, 46.2	N-CH_2 (Amine)	C-2 and C-6 of the nipecotic ring.
44.0, 39.5	N-CH_2 (Amide)	C-2' and C-6' of the amide ring (broad/split).
38.5	CH-CO	C-3 of the nipecotic ring.[4]
34.5, 33.8	CH_2	Beta-carbons.
28.1, 24.5	CH_2	Gamma-carbons.

Experimental Protocols

Protocol A: Sample Preparation for NMR

- Mass: Weigh 5–10 mg of the compound.
- Solvent: Add 0.6 mL of DMSO-d_6 (99.9% D).
  - Why DMSO? It ensures solubility of the polar amide/hydroxyl functionality and slows proton exchange, allowing observation of the OH doublet.
- Tube: Transfer to a clean, dry 5mm NMR tube.
- Acquisition: Run at 298 K. If peaks are too broad due to rotamer exchange, heat the probe to 353 K (80°C) to coalesce signals into sharp averages.

Protocol B: LC-MS Purity Check

- Dilution: Dissolve 1 mg in 1 mL Acetonitrile:Water (50:50).

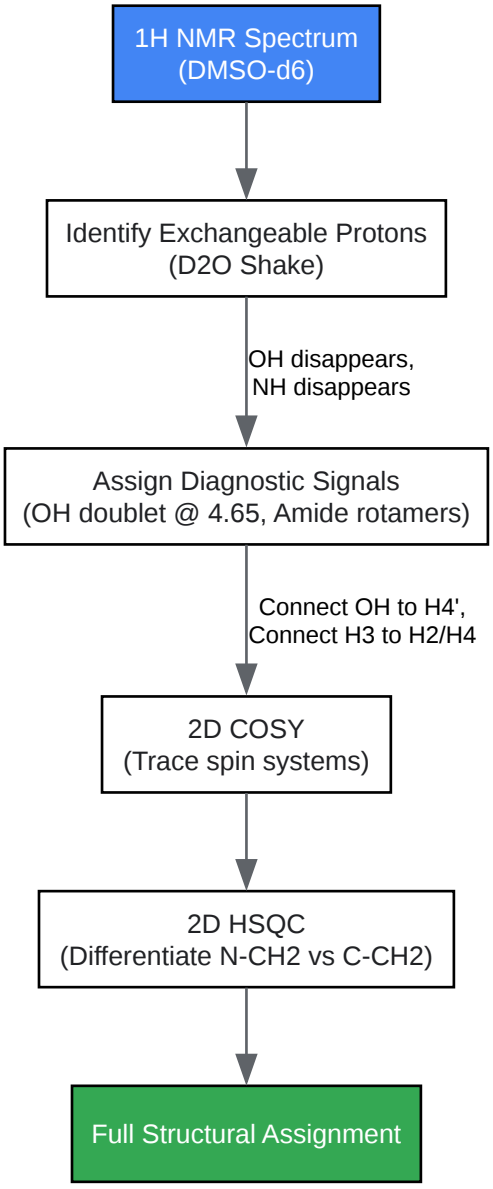
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- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse, 3.5 µm).
- Mobile Phase:
  - A: Water + 0.1% Formic Acid.
  - B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 5 minutes.
- Detection: UV at 210 nm (amide bond absorption) and MS (ESI+).

Analytical Workflow Diagram

This diagram illustrates the logical flow for assigning the complex NMR signals of this molecule.

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Figure 2: Step-by-step NMR assignment strategy for piperidine amides.

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